

An In-depth Technical Guide to Porothramycin A: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Porothramycin A

Cat. No.: B15564662

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Abstract

Porothramycin A is a potent antitumor antibiotic belonging to the pyrrolo[1][2]benzodiazepine (PBD) class of natural products. Produced by the bacterium *Streptomyces albus*, it exhibits significant antimicrobial activity against Gram-positive bacteria and various anaerobic species. Its primary mechanism of action involves the sequence-selective alkylation of DNA, leading to the inhibition of nucleic acid synthesis and ultimately, cell death. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Porothramycin A**, including available data on its cytotoxicity and antitumor efficacy. Detailed experimental methodologies for its isolation, purification, and biological evaluation are also presented to support further research and development efforts.

Chemical Structure and Physicochemical Properties

Porothramycin A is characterized by a tricyclic pyrrolo[1][2]benzodiazepine core structure.[1] It is the natural free hydroxyl form of the poroethramycin complex, with Poroethramycin B being its crystalline methyl ether form.

Chemical Structure:

- IUPAC Name: (E)-3-[(6R)-6-hydroxy-4-methoxy-11-oxo-5,6,6a,7-tetrahydropyrrolo[2,1-c]benzodiazepin-8-yl]-N,N-dimethylprop-2-enamide

- Molecular Formula: C₁₈H₂₁N₃O₄
- Molecular Weight: 343.38 g/mol
- CAS Number: 110652-73-8
- SMILES: CN(C)C(=O)/C=C/C1=CN2C(C1)--INVALID-LINK--O
- InChI: InChI=1S/C18H21N3O4/c1-20(2)15(22)8-7-11-9-13-17(23)19-16-12(18(24)21(13)10-11)5-4-6-14(16)25-3/h4-8,10,13,17,19,23H,9H2,1-3H3/b8-7+/t13?,17-/m1/s1

A summary of the known physicochemical properties of **Porothramycin A** is provided in Table 1.

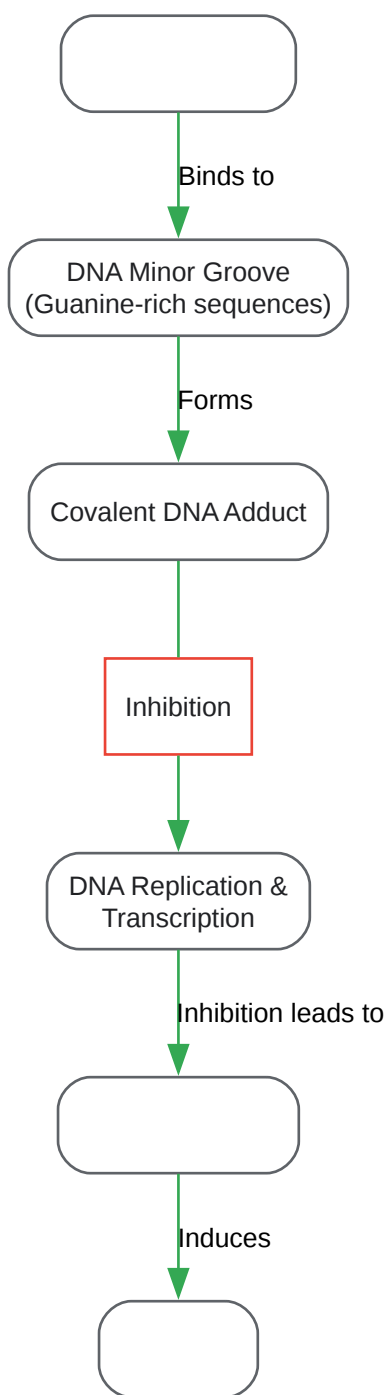
Table 1: Physicochemical Properties of **Porothramycin A**

Property	Value	Reference
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	634.9 °C at 760 mmHg	
Density	1.35 g/cm ³	
Refractive Index	1.65	
Solubility	Data not available	

Biological and Pharmacological Properties

Mechanism of Action

Porothramycin A, as a member of the PBD family, functions as a DNA alkylating agent. These compounds covalently bind to the N2 position of guanine bases in the minor groove of DNA. This interaction can lead to the formation of DNA adducts, which interfere with DNA replication and transcription, ultimately triggering cell cycle arrest and apoptosis. The sequence-selective nature of this binding contributes to its potent biological activity.



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Porothramycin A's DNA Alkylation Mechanism

Antimicrobial Activity

Porothramycin A demonstrates notable activity against Gram-positive bacteria and various anaerobic microorganisms. Specific minimum inhibitory concentration (MIC) values for

Porothramycin A against a panel of bacteria have not been extensively reported in publicly available literature.

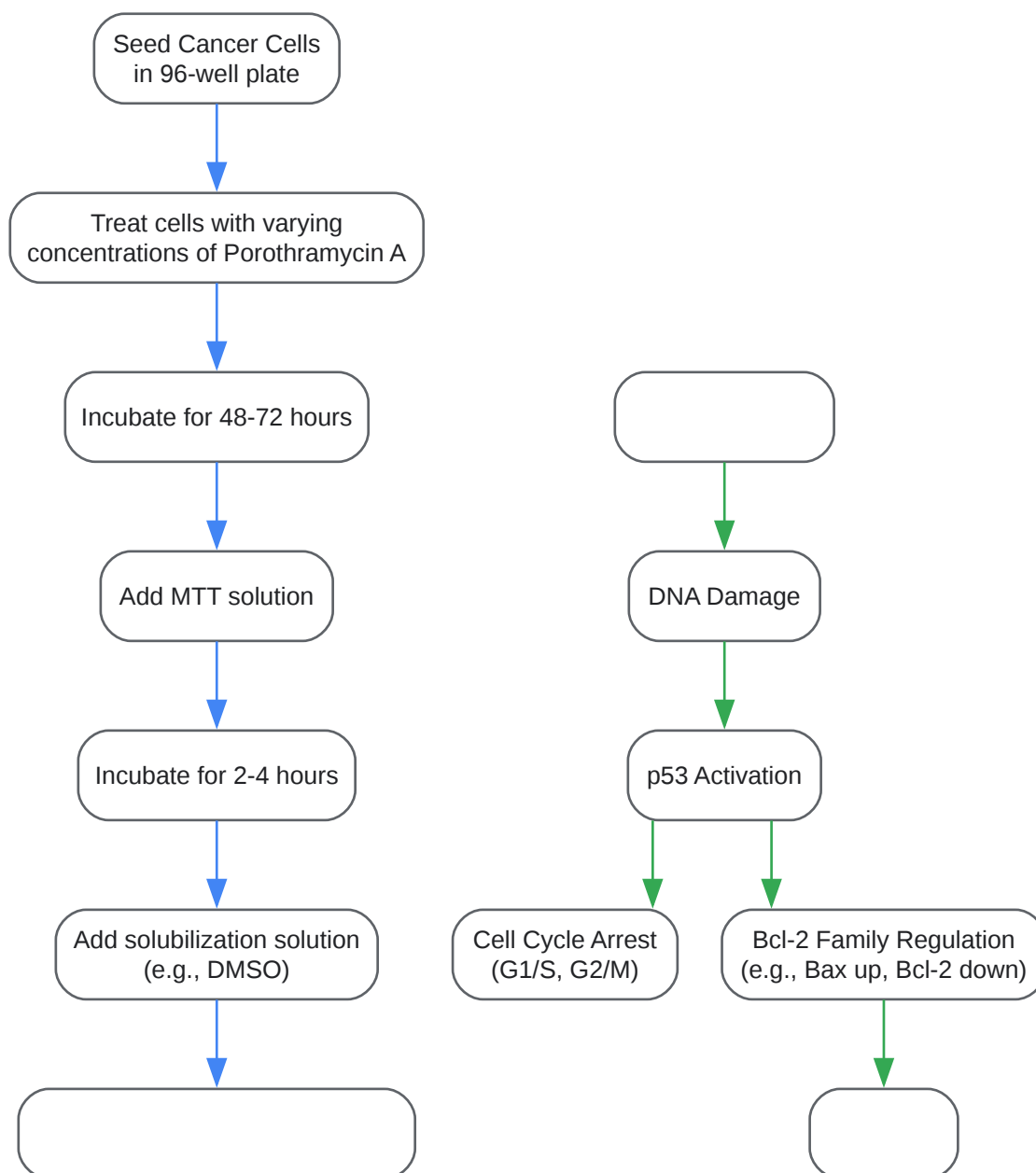
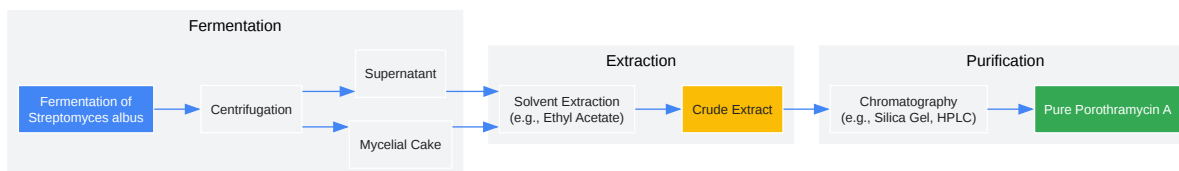
Antitumor Activity

Porothramycin A has shown significant antitumor properties. In vivo studies have demonstrated its ability to prolong the survival times of mice with implanted experimental tumors, including Leukemia L1210, Leukemia P388, and melanoma models. However, specific quantitative data on its in vitro cytotoxicity (e.g., IC_{50} values) against various cancer cell lines are not readily available in the current literature.

Experimental Protocols

Isolation and Purification of **Porothramycin A** from *Streptomyces albus*

The following is a generalized workflow for the isolation and purification of **Porothramycin A** based on common methodologies for natural product extraction from *Streptomyces* species.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Porothramycin A: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564662#porothramycin-a-chemical-structure-and-properties]

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